

Navigating the Safety Landscape of Tert-butyl Glycolate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Tert-butyl 2-hydroxyacetate*

Cat. No.: *B1279748*

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Introduction

Tert-butyl glycolate, a versatile building block in organic synthesis, is increasingly utilized in the pharmaceutical and chemical industries. Its unique structural features make it a valuable intermediate in the creation of complex molecules. However, its safe handling and a thorough understanding of its toxicological profile are paramount for protecting laboratory personnel and ensuring the integrity of research. This technical guide provides a comprehensive overview of the safety, handling, and available toxicological data for tert-butyl glycolate, compiled from safety data sheets, regulatory guidelines, and metabolism studies of related compounds. While specific quantitative toxicity data for tert-butyl glycolate is not readily available in the public domain, this guide offers a robust framework for its safe management based on established principles and data from analogous substances.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The table below summarizes the key properties of tert-butyl glycolate.

Property	Value	Reference
Chemical Name	tert-butyl 2-hydroxyacetate	[1]
Synonyms	Glycolic acid tert-butyl ester, tert-Butyl hydroxyacetate	
CAS Number	50595-15-8	[2]
Molecular Formula	C ₆ H ₁₂ O ₃	[1]
Molecular Weight	132.16 g/mol	[1]
Appearance	Colorless and clear liquid or solid	
Melting Point	28 - 32 °C	
Boiling Point	63 - 65 °C / 15 mmHg	
Purity	>98.0% (GC)	

Hazard Identification and Classification

Tert-butyl glycolate is classified as a hazardous substance. The following table outlines its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Acute Toxicity, Oral	4 (Predicted)	H302: Harmful if swallowed
Acute Toxicity, Dermal	4 (Predicted)	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4 (Predicted)	H332: Harmful if inhaled
Flammable Liquids	3 (Predicted)	H226: Flammable liquid and vapor

Note: Some hazard classifications are predicted based on available data and have not been definitively established through testing.[\[1\]](#)

Toxicology

While specific LD50 and LC50 values for tert-butyl glycolate are not available in the reviewed literature, the toxicity of its constituent parts—the tert-butyl group and the glycolate moiety—can provide insights into its potential metabolic fate and toxicological profile.

Metabolism

It is anticipated that tert-butyl glycolate undergoes hydrolysis in the body, catalyzed by esterase enzymes, to yield tert-butanol and glycolic acid.[\[3\]](#)

- **Tert-butyl Group Metabolism:** The tert-butyl group is known to be metabolized by cytochrome P450 (CYP) enzymes, primarily through oxidation to form hydroxylated metabolites.[\[4\]](#)[\[5\]](#)
- **Glycolate Metabolism:** Glycolic acid is metabolized in the liver to glyoxylate and subsequently to other products.[\[6\]](#)[\[7\]](#) The accumulation of glycolic acid can lead to metabolic acidosis.[\[8\]](#)

Genotoxicity

No specific genotoxicity data for tert-butyl glycolate was found. However, studies on related compounds, such as tert-butyl alcohol, have shown a lack of genotoxic potential in *in vivo* assays.^[9]

Occupational Exposure and Safety

Due to the lack of specific established occupational exposure limits (OELs) such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) for tert-butyl glycolate, a conservative approach to handling is essential.^[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling tert-butyl glycolate to minimize exposure:

- Eye/Face Protection: Chemical safety goggles or a face shield are required.^[2]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing should be worn.^[2]
- Respiratory Protection: In poorly ventilated areas or when generating aerosols, a NIOSH-approved respirator with an organic vapor cartridge is necessary.^[2]

Engineering Controls

Work with tert-butyl glycolate should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for preventing accidents and exposure.

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mists. Wash hands thoroughly after handling.^[2]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[2]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [2]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [10]

Accidental Release Measures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE and contain the spill. Prevent the spill from entering drains or waterways.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air.

Experimental Protocols for Safety Assessment

For substances like tert-butyl glycolate where specific toxicity data is lacking, standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are employed to assess their potential hazards. Below are summaries of key experimental protocols for skin and eye irritation.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD 439)

This in vitro test uses a three-dimensional reconstructed human epidermis model to assess the potential of a chemical to cause skin irritation.

Methodology:

- Tissue Preparation: Reconstructed human epidermis tissues are cultured to form a multi-layered, differentiated epidermis.
- Chemical Application: The test chemical is applied topically to the surface of the tissue.
- Incubation: The treated tissues are incubated for a defined period.
- Viability Assessment: After incubation, the tissue viability is determined using a colorimetric assay (e.g., MTT assay).
- Classification: A reduction in tissue viability below a certain threshold indicates that the chemical is an irritant.

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (OECD 492)

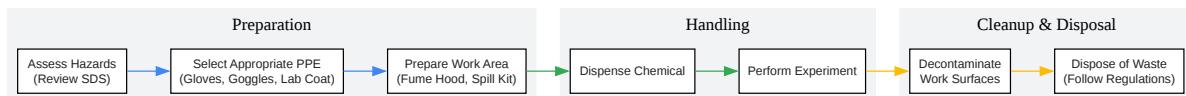
This in vitro method utilizes a reconstructed human cornea-like epithelium model to identify chemicals that may cause serious eye damage or irritation.

Methodology:

- Tissue Preparation: A multi-layered epithelial tissue that mimics the human cornea is used.
- Chemical Application: The test chemical is applied to the epithelial surface.
- Incubation: The tissues are incubated for a specified duration.
- Viability Assessment: Cell viability is measured using methods similar to the skin irritation test.
- Classification: The degree of cytotoxicity is used to classify the eye irritation potential of the chemical.

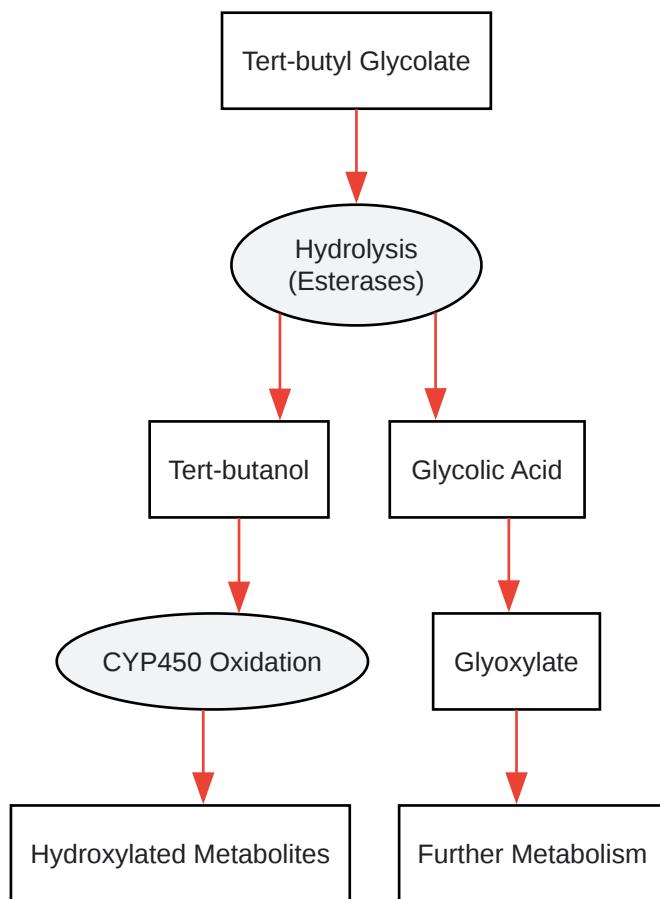
Visualizations

The following diagrams illustrate key safety workflows and the potential metabolic pathway of tert-butyl glycolate.



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Safe Handling Workflow for Tert-butyl Glycolate

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Potential Metabolic Pathway of Tert-butyl Glycolate

Conclusion

While a complete toxicological profile for tert-butyl glycolate, including quantitative measures of acute toxicity and established occupational exposure limits, is not currently available, a robust safety framework can be established based on its known hazards and the toxicology of its components. Strict adherence to the handling, storage, and emergency procedures outlined in this guide is essential for minimizing risk. For definitive assessments of skin and eye irritation, in vitro methods following OECD guidelines provide reliable alternatives to animal testing. As with any chemical, a culture of safety and a thorough understanding of potential hazards are the cornerstones of responsible research and development.

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